

Operational Guide: Safe Disposal and Handling of (3-Methoxypropyl)boronic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3-Methoxypropyl)boronic acid

CAS No.: 1089725-75-6

Cat. No.: B2460211

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Executive Summary & Chemical Intelligence

(3-Methoxypropyl)boronic acid is a functionalized alkyl boronic acid commonly used as a reagent in Suzuki-Miyaura cross-coupling reactions and as a building block in medicinal chemistry. Unlike aryl boronic acids, alkyl boronic acids possess distinct stability profiles and degradation pathways that dictate specific disposal protocols.

This guide provides a field-validated workflow for the containment and disposal of **(3-Methoxypropyl)boronic acid**, prioritizing the prevention of exothermic degradation and ensuring compliance with hazardous waste regulations (RCRA).

Chemical Profile

Property	Data
Chemical Name	(3-Methoxypropyl)boronic acid
CAS Number	111867-27-3
Molecular Formula	C ₄ H ₁₁ BO ₃
Molecular Weight	117.94 g/mol
Physical State	Solid (Powder/Crystalline) or Solution
Key Hazards	Skin Irrit. 2 (H315), Eye Irrit.[1][2][3][4] 2A (H319), STOT SE 3 (H335)
Reactivity	Susceptible to dehydration (boroxine formation) and oxidation.

Waste Characterization & Regulatory Logic

To ensure a self-validating disposal system, one must first classify the waste correctly to prevent downstream rejection by waste management facilities.

RCRA Classification (US EPA)

(3-Methoxypropyl)boronic acid is not a P-listed or U-listed acute hazardous waste. However, it is regulated based on characteristics:

- Ignitability (D001): As an organic solid or if dissolved in flammable solvents (e.g., THF, Methanol), it may meet ignitability criteria.
- Reactivity (D003): While not violently reactive with water, alkyl boronic acids can react exothermically with strong oxidizers.

Operational Rule: Treat all waste containing this compound as Hazardous Chemical Waste destined for high-temperature incineration. Do not attempt drain disposal.

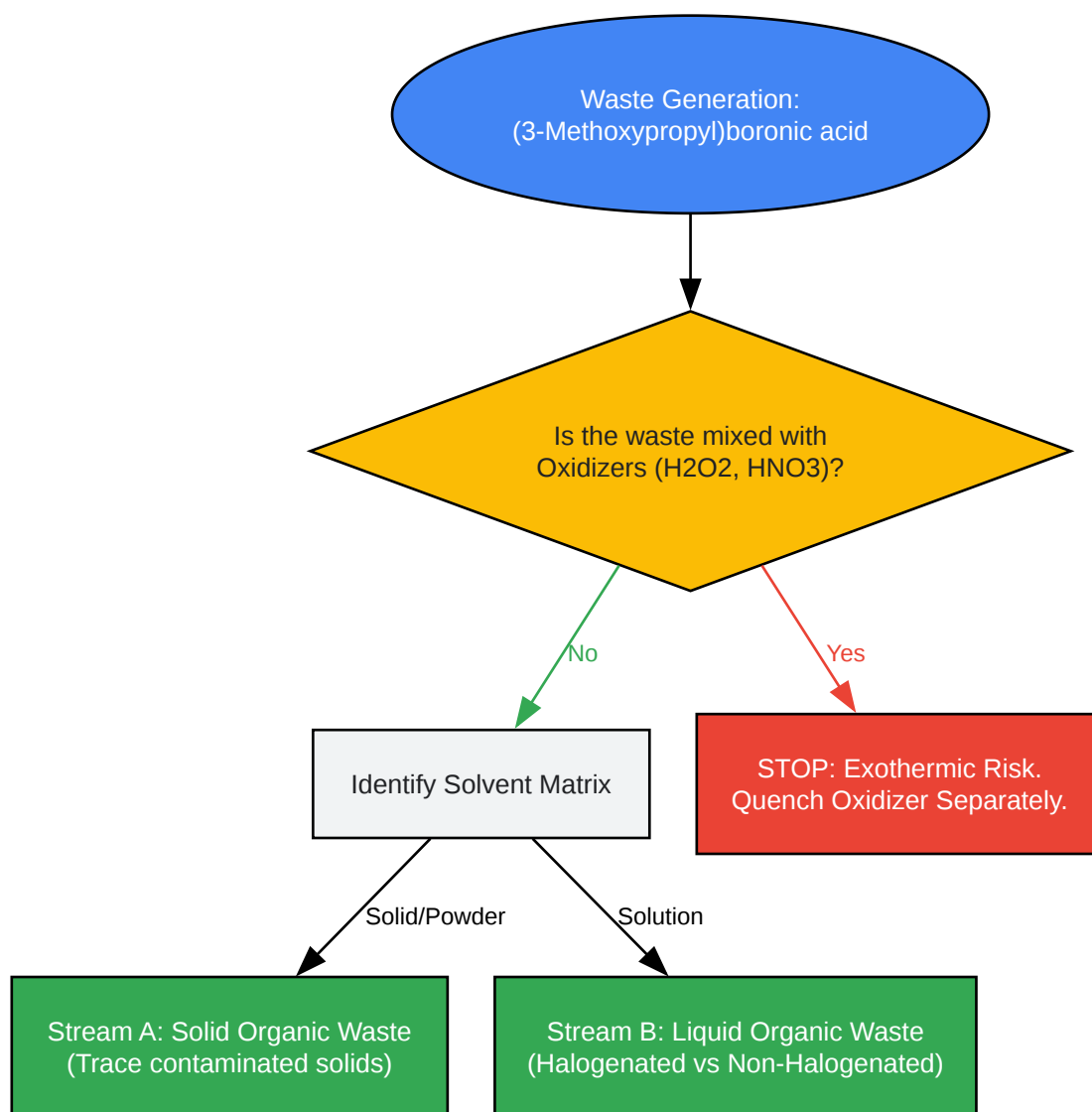
Pre-Disposal Segregation Strategy

The primary risk during waste accumulation is incompatible mixing. Boronic acids are Lewis acids and mild reducing agents.

- **CRITICAL PROHIBITION:** Never mix boronic acid waste with Oxidizers (Hydrogen Peroxide, Nitric Acid, Permanganates).
 - Causality: Oxidizers cleave the C-B bond (oxidative deboronation), generating the corresponding alcohol and boric acid.[5] This reaction is exothermic and can pressurize sealed waste containers, leading to rupture or explosion [1].
- **Avoid Mixing with Strong Bases:**
 - Causality: Strong bases convert the neutral boronic acid into a boronate anion. While this increases solubility in water, it alters the chemical species and complicates the incineration profile.

Segregation Diagram

The following logic gate ensures waste is sorted correctly before it enters the container.



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Figure 1: Segregation logic to prevent reactive incompatibility in waste streams.

Operational Disposal Protocols

Protocol A: Solid Waste (Pure Substance or Spill Debris)

Applicability: Expired reagents, contaminated weighing boats, spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a clear glass jar with a Teflon-lined screw cap.

- Transfer: Transfer the solid carefully to avoid dust generation. If dust is visible, dampen slightly with an inert solvent (e.g., heptane) to suppress lofting (only if safe to do so).
- Labeling: Apply a hazardous waste label.
 - Constituents: "**(3-Methoxypropyl)boronic acid, Solid**".
 - Hazard Checkbox: Irritant, Toxic.
- Storage: Store in the "Solid Organic Waste" satellite accumulation area.

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicability: Filtrates from Suzuki couplings, recrystallization solvents.

- Solvent Compatibility Check: Determine if the primary solvent is Halogenated (DCM, Chloroform) or Non-Halogenated (Methanol, THF, Toluene).
- Segregation:
 - Scenario 1 (Non-Halogenated): Pour into the "Non-Halogenated Organic Solvents" carboy (e.g., Red Can).
 - Scenario 2 (Halogenated): Pour into the "Halogenated Organic Solvents" carboy (e.g., Yellow Can).
- Concentration Alert: If the concentration of boronic acid is high (>10%), mark the tag specifically. Boronic acids can crystallize or form boroxine anhydrides upon standing, potentially clogging waste container openings.
 - Mitigation: Dilute with compatible solvent (e.g., Acetone) to ensure it remains in solution.

Emergency Contingencies

Accidental Spills

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is fine, use an N95 respirator or work within the fume hood.
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersion. Sweep up carefully.
 - Liquid: Absorb with vermiculite or spill pads.
- Decontamination: Wipe the surface with a mild detergent solution followed by water.
- Disposal: Place all cleanup materials into a sealed bag and treat as Protocol A (Solid Waste).

Exposure Response^[6]

- Eye Contact: Rinse immediately with water for 15 minutes. Boronic acids are significant eye irritants (H319).^[3]
- Skin Contact: Wash with soap and water.^{[2][4]}

References

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